

CAS number and IUPAC name for 5-Methylpyrimidine-2-carboxylic acid

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Compound of Interest

Compound Name: 5-Methylpyrimidine-2-carboxylic acid

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5-Methylpyrimidine-2-carboxylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 99420-75-4 IUPAC Name: **5-Methylpyrimidine-2-carboxylic acid**

This technical guide provides a comprehensive overview of **5-Methylpyrimidine-2-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details its chemical and physical properties, provides a potential synthetic route, and outlines general analytical methodologies.

Chemical and Physical Properties

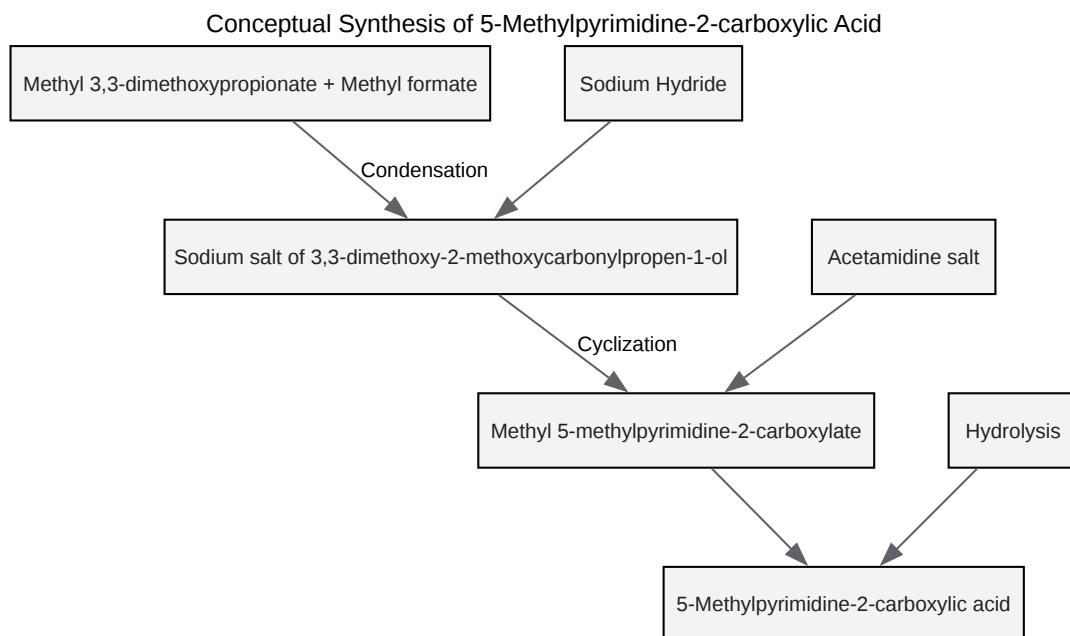
5-Methylpyrimidine-2-carboxylic acid is a solid, heterocyclic compound with the molecular formula $C_6H_6N_2O_2$ and a molecular weight of approximately 138.13 g/mol. A summary of its key properties is presented in Table 1.

Property	Value	Reference
CAS Number	99420-75-4	N/A
IUPAC Name	5-Methylpyrimidine-2-carboxylic acid	N/A
Molecular Formula	C ₆ H ₆ N ₂ O ₂	N/A
Molecular Weight	138.13 g/mol	N/A
Physical Form	Solid	N/A
Purity	Typically ≥97%	N/A

Synthesis

A specific, detailed experimental protocol for the synthesis of **5-Methylpyrimidine-2-carboxylic acid** is not readily available in the public domain. However, a general and high-yielding method for the synthesis of 2-substituted pyrimidine-5-carboxylic esters has been described, which could be adapted for the synthesis of the target molecule. This method involves the reaction of the sodium salt of 3,3-dimethoxy-2-methoxycarbonylpropen-1-ol with an appropriate amidinium salt.^{[1][2]} The resulting ester would then require hydrolysis to yield the final carboxylic acid.

Conceptual Synthetic Workflow:



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Caption: A potential synthetic pathway to **5-Methylpyrimidine-2-carboxylic acid**.

Analytical Characterization

Standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and High-Performance Liquid Chromatography (HPLC) are crucial for the characterization and purity assessment of **5-Methylpyrimidine-2-carboxylic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

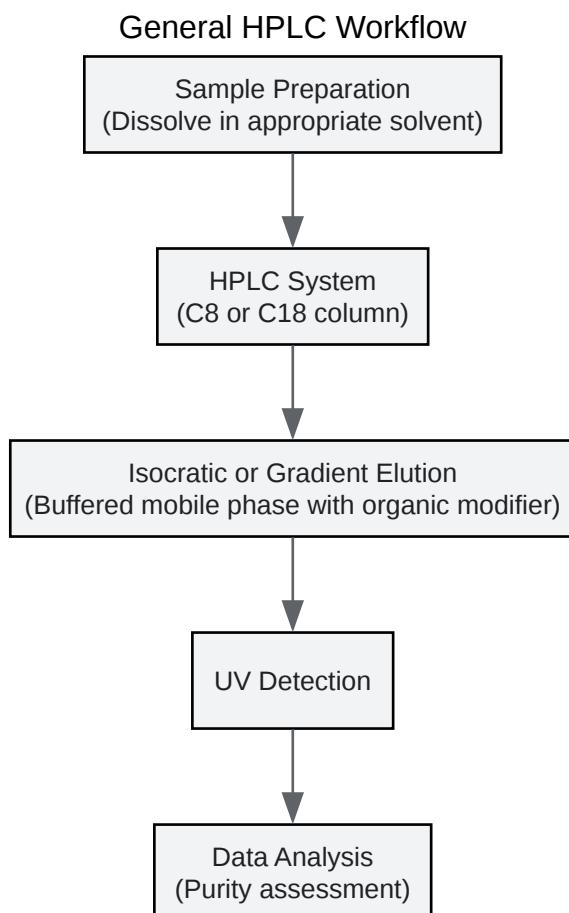
While specific NMR spectra for **5-Methylpyrimidine-2-carboxylic acid** are not publicly available, general characteristics for carboxylic acids can be expected. The carboxylic acid proton ($-\text{COOH}$) typically appears as a broad singlet in the downfield region of the ^1H NMR

spectrum, often above 10 ppm. The methyl protons ($-\text{CH}_3$) would likely appear as a singlet in the aliphatic region, and the pyrimidine ring protons would have characteristic shifts in the aromatic region.

High-Performance Liquid Chromatography (HPLC)

A general protocol for the analysis of pyrimidine derivatives by reversed-phase HPLC can be employed. The separation is typically achieved using a C8 or C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier like acetonitrile or methanol. [3]

General HPLC Workflow for Purity Analysis:



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Caption: A typical workflow for the HPLC analysis of pyrimidine derivatives.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain detailing the biological activity or the involvement of **5-Methylpyrimidine-2-carboxylic acid** in any signaling pathways. Pyrimidine derivatives, as a class of compounds, are known to play crucial roles in various biological processes and are scaffolds for many therapeutic agents, including antiviral and anticancer drugs.^[4] The de novo pyrimidine synthesis pathway is a key metabolic route in cells, and its components are often targets for drug development.^[5] However, the specific role, if any, of **5-Methylpyrimidine-2-carboxylic acid** in these or other pathways has not been reported. Further research is required to elucidate its biological function.

Conclusion

5-Methylpyrimidine-2-carboxylic acid is a readily identifiable compound with a defined chemical structure. While a specific, detailed synthesis protocol is not widely published, established methods for related compounds provide a clear path for its preparation. Standard analytical techniques can be used for its characterization. The biological activity and its potential role in signaling pathways remain an area for future investigation, making it an interesting candidate for screening in drug discovery programs.

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